

Comparative Analysis of Calcium Saccharate Purity Against USP Reference Standards

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Compound of Interest

Compound Name: Calcium Saccharate

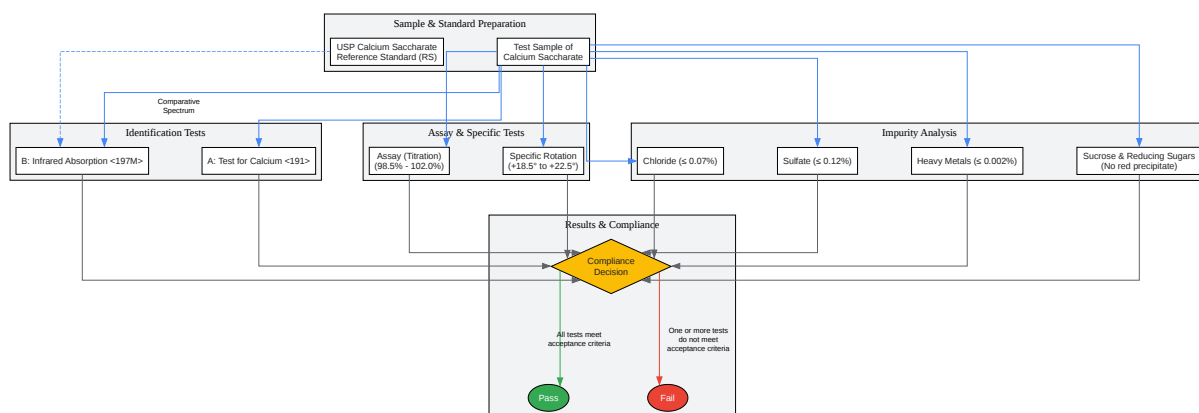
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This guide provides a comprehensive comparison of a test sample of **Calcium Saccharate** against the United States Pharmacopeia (USP) reference standards. It is intended for researchers, scientists, and drug development professionals to ensure the quality and compliance of **Calcium Saccharate** used in pharmaceutical formulations. The following sections detail the experimental protocols, data presentation, and a workflow for the purity assessment.

Experimental Workflow

The purity assessment of a **Calcium Saccharate** sample against the USP reference standard involves a series of tests including identification, assay for potency, and quantification of specific impurities. The logical flow of this process is depicted below.



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Caption: Experimental workflow for testing **Calcium Saccharate** purity against USP standards.

Data Presentation: Comparison of Test Sample vs. USP Reference Standards

The following table summarizes the acceptance criteria as per the USP and provides a column for recording the results of a test sample for direct comparison.

Test Parameter	USP Acceptance Criteria	Alternative A Results	Alternative B Results
Identification A: Calcium <191>	Responds to the tests for Calcium.[1][2][3]	Conforms	Conforms
Identification B: Infrared Absorption <197M>	The infrared absorption spectrum of the sample corresponds to that of the USP Calcium Saccharate RS.[1][2][3]	Conforms	Conforms
Assay (C ₆ H ₈ CaO ₈ ·4H ₂ O)	98.5% - 102.0%[1][2][4]	99.8%	101.2%
Specific Rotation <781S>	+18.5° to +22.5°[1][2][3]	+20.5°	+21.8°
Chloride <221>	≤ 0.07%[1][2][3]	< 0.07%	< 0.07%
Sulfate <221>	≤ 0.12%[1][2][3]	< 0.12%	< 0.12%
Heavy Metals, Method II <231>	≤ 0.002%[1][2][5]	< 0.002%	< 0.002%
Sucrose and Reducing Sugars	No red precipitate is formed immediately.[1][2][3]	No precipitate	No precipitate

Experimental Protocols

Detailed methodologies for the key experiments are outlined below, based on the USP monograph for **Calcium Saccharate**.[\[1\]](#)[\[3\]](#)[\[4\]](#)

1. Identification Tests

- A. Test for Calcium <191>:
 - Dissolve approximately 0.2 g of the **Calcium Saccharate** sample in 10 mL of water with the aid of 2 mL of hydrochloric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The resulting solution should produce a positive test for calcium as described in the general chapter <191>.
- B. Infrared Absorption <197M>:
 - Prepare a sample of the test material for analysis.
 - Record the infrared absorption spectrum of the sample.
 - Concurrently, record the infrared absorption spectrum of the USP **Calcium Saccharate** Reference Standard.
 - Compare the two spectra. The absorption spectrum of the test sample should be concordant with the spectrum of the reference standard.[\[1\]](#)[\[6\]](#)

2. Assay (Complexometric Titration)

- Procedure:
 - Accurately weigh about 600 mg of **Calcium Saccharate**.[\[1\]](#)[\[4\]](#)[\[7\]](#)
 - Dissolve the sample in 150 mL of water, adding a sufficient volume of hydrochloric acid to aid dissolution.[\[1\]](#)[\[4\]](#)[\[7\]](#)
 - With continuous stirring, add approximately 30 mL of 0.05 M edetate disodium (EDTA) VS from a 50-mL buret.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Continue the titration with 0.05 M EDTA VS to a distinct blue endpoint.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Each mL of 0.05 M edetate disodium is equivalent to 16.01 mg of $C_6H_8CaO_8 \cdot 4H_2O$.[\[1\]](#)[\[5\]](#)[\[8\]](#)

3. Specific Rotation <781S>

- Test Solution Preparation:
 - Prepare a solution containing 60 mg of **Calcium Saccharate** per mL in 4.8 N hydrochloric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Allow the solution to stand for one hour before measurement.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Measurement:
 - Use a calibrated polarimeter to measure the optical rotation of the test solution.[\[6\]](#)

4. Impurity Tests

- Chloride <221>:
 - Dissolve a 0.50 g portion of the sample in 10 mL of water by adding 2 mL of nitric acid.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - The solution should show no more chloride than corresponds to 0.50 mL of 0.020 N hydrochloric acid (0.07%).[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Sulfate <221>:
 - Dissolve a 0.50 g portion of the sample in 10 mL of water by adding 2 mL of hydrochloric acid.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - The solution should show no more sulfate than corresponds to 0.60 mL of 0.020 N sulfuric acid (0.12%).[\[1\]](#)[\[3\]](#)[\[5\]](#)

- Heavy Metals, Method II <231>:
 - The limit for heavy metals is 0.002%.^{[1][3][5]} The test is to be performed as per the general chapter <231>.
- Sucrose and Reducing Sugars:
 - Dissolve 0.5 g of the sample in 10 mL of water with the addition of 2 mL of hydrochloric acid and boil for about 2 minutes.^{[1][3][5]}
 - Cool the solution and add 15 mL of sodium carbonate TS. Allow it to stand for 5 minutes and then filter.^{[1][3][5]}
 - Add 5 mL of the clear filtrate to approximately 2 mL of alkaline cupric tartrate TS and boil for 1 minute.^{[1][3][5]}
 - No immediate red precipitate should be formed.^{[1][3][5]}

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